

# Physical properties of "Tert-butyl 2-iodobenzoate"

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## Compound of Interest

Compound Name: *Tert-butyl 2-iodobenzoate*

Cat. No.: *B169172*

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An In-depth Technical Guide to the Physical Properties of **Tert-butyl 2-iodobenzoate**

For: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Tert-butyl 2-iodobenzoate**. The information is presented to support its application in research and development, particularly in the fields of organic synthesis and medicinal chemistry. All quantitative data has been summarized for clarity, and generalized experimental protocols for determining key physical properties are detailed.

## Core Physical and Chemical Properties

**Tert-butyl 2-iodobenzoate** is an organic compound that serves as a valuable intermediate in various chemical syntheses.<sup>[1]</sup> Its physical characteristics are crucial for its handling, storage, and reaction setup.

Table 1: Physical and Chemical Properties of **Tert-butyl 2-iodobenzoate**

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>13</sub> IO <sub>2</sub>	[2][3][4][5][6]
Molecular Weight	304.12 g/mol	[2][4]
Appearance	Colorless to light yellow liquid	[1][2]
Boiling Point	142 °C @ 1 Torr	[2]
297-300 °C (Predicted)	[1]	
Density	1.61 g/cm <sup>3</sup>	[1]
1.528 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]	
Solubility	Insoluble in water. Soluble in organic solvents such as chloroform, ethanol, and benzene.	[1]
Storage Conditions	2-8°C, protect from light.	[2][7]

## Experimental Protocols for Property Determination

The following sections outline generalized, standard laboratory procedures for determining the key physical properties of a liquid organic compound like **Tert-butyl 2-iodobenzoate**.

### Boiling Point Determination (Capillary Method)

This method is a common microscale technique for determining the boiling point of a liquid.

Methodology:

- **Preparation:** A small amount of the liquid sample (a few milliliters) is placed into a small test tube or fusion tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is placed into the fusion tube with the open end submerged in the liquid.

- **Heating:** The fusion tube assembly is attached to a thermometer and heated in a Thiele tube or an aluminum heating block. The heating should be gradual and uniform.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the capillary tube. The temperature is noted when a rapid and continuous stream of bubbles is observed. This temperature is recorded as the boiling point.

## Density Determination

The density of a liquid can be determined by measuring its mass and volume.

Methodology:

- **Mass Measurement:** An empty, dry volumetric flask of a known volume (e.g., 10 mL) is weighed accurately on an analytical balance.
- **Volume Measurement:** The liquid is carefully added to the volumetric flask up to the calibration mark.
- **Final Mass Measurement:** The flask containing the liquid is weighed again.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty flask from the mass of the filled flask. The density is then calculated by dividing the mass of the liquid by its volume.

## Solubility Determination

A qualitative assessment of solubility in various solvents provides insight into the polarity of the compound.

Methodology:

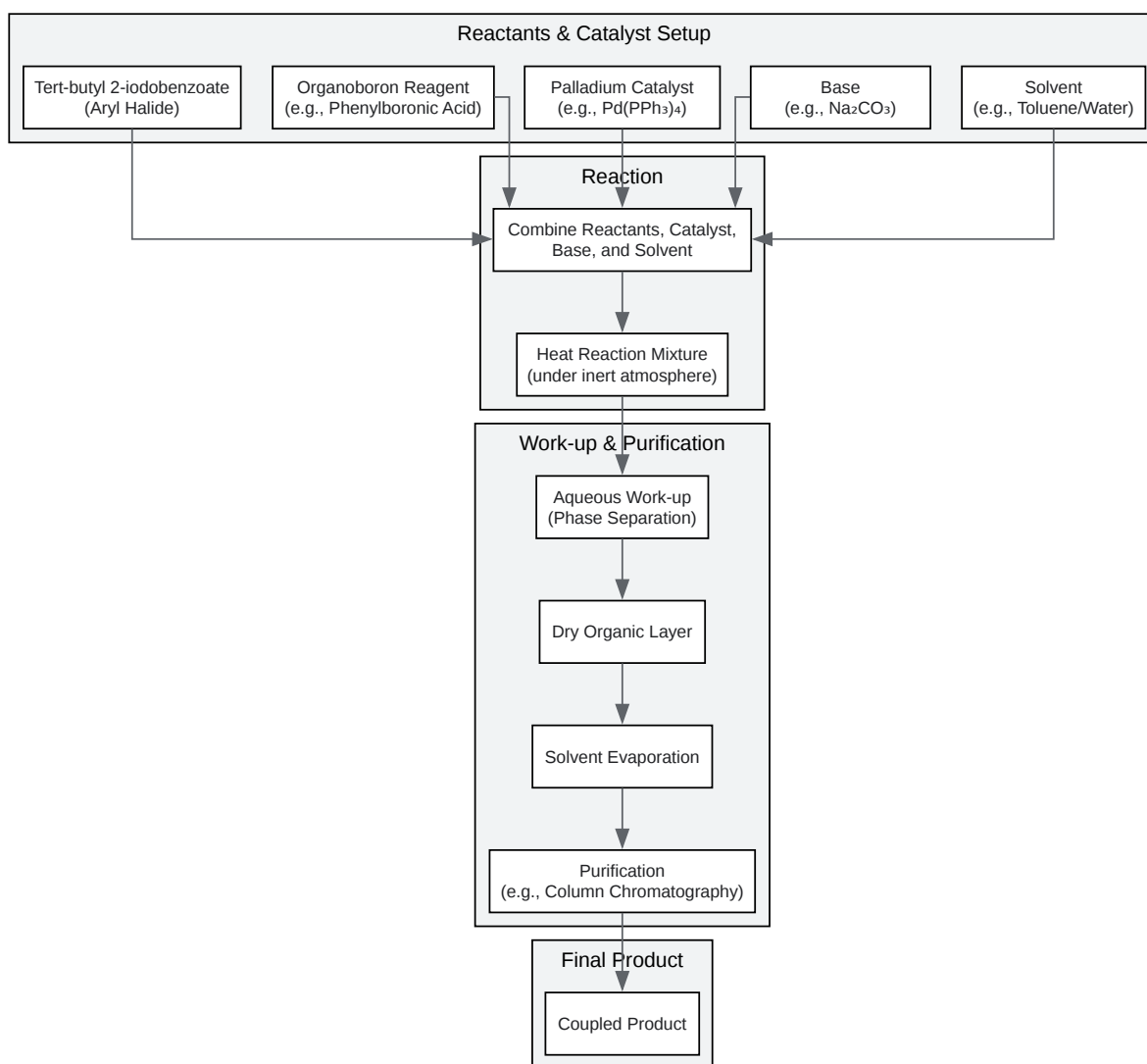
- **Sample Preparation:** A small, measured amount of the compound (e.g., 25 mg or 0.05 mL) is placed in a test tube.
- **Solvent Addition:** A small volume of the solvent to be tested (e.g., 0.75 mL of water, ethanol, or chloroform) is added in portions.

- Observation: After each addition, the test tube is shaken vigorously. The compound is classified as soluble if it completely dissolves. If it does not dissolve, it is deemed insoluble in that solvent.

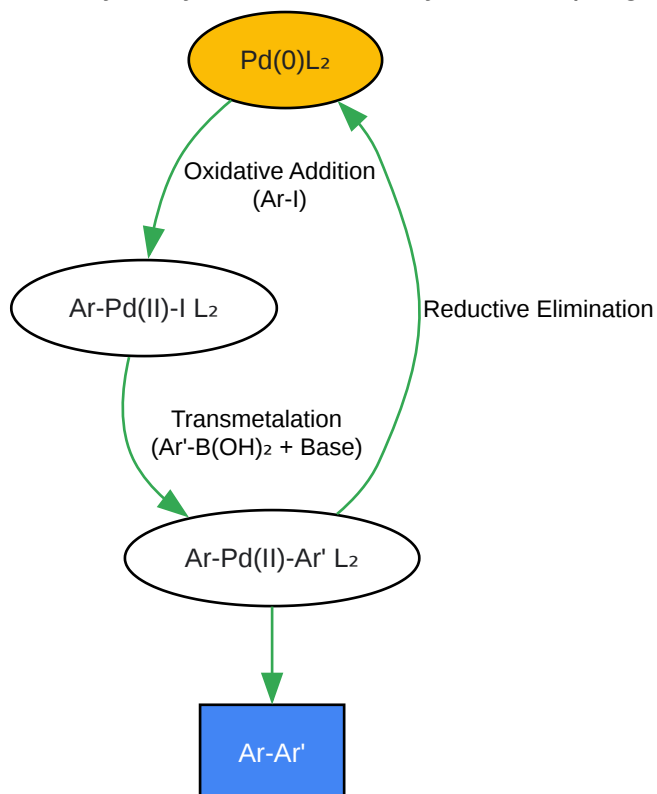
## Application in Organic Synthesis: A Workflow Example

**Tert-butyl 2-iodobenzoate**, as an aryl iodide, is a common substrate in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling. This reaction is a powerful tool for forming carbon-carbon bonds.

## General Workflow for Suzuki-Miyaura Coupling



## Catalytic Cycle of Suzuki-Miyaura Coupling



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